

Personal protective equipment for handling Clofencet

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Compound of Interest

Compound Name: Clofencet

Cat. No.: B1669200

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Essential Safety and Handling Guide for Clofencet

This guide provides critical safety and logistical information for the handling and disposal of **Clofencet**, tailored for research, scientific, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and minimize risks associated with the handling of this compound.

Hazard Identification and Classification

Clofencet is classified as a hazardous substance. It is crucial to be aware of its potential health effects.^[1]

GHS Classification:

Classification	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed[1]
Skin corrosion/irritation	2	H315: Causes skin irritation[1]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[1]
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation[1]

Pictogram:

Signal Word: Warning

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Clofencet** to prevent exposure.

Protection Type	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be required for splash hazards.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). A lab coat or protective suit is required to prevent skin contact.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if working in a poorly ventilated area or when dusts may be generated.

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is essential to maintain the integrity of the compound and the safety of laboratory personnel.

Handling:

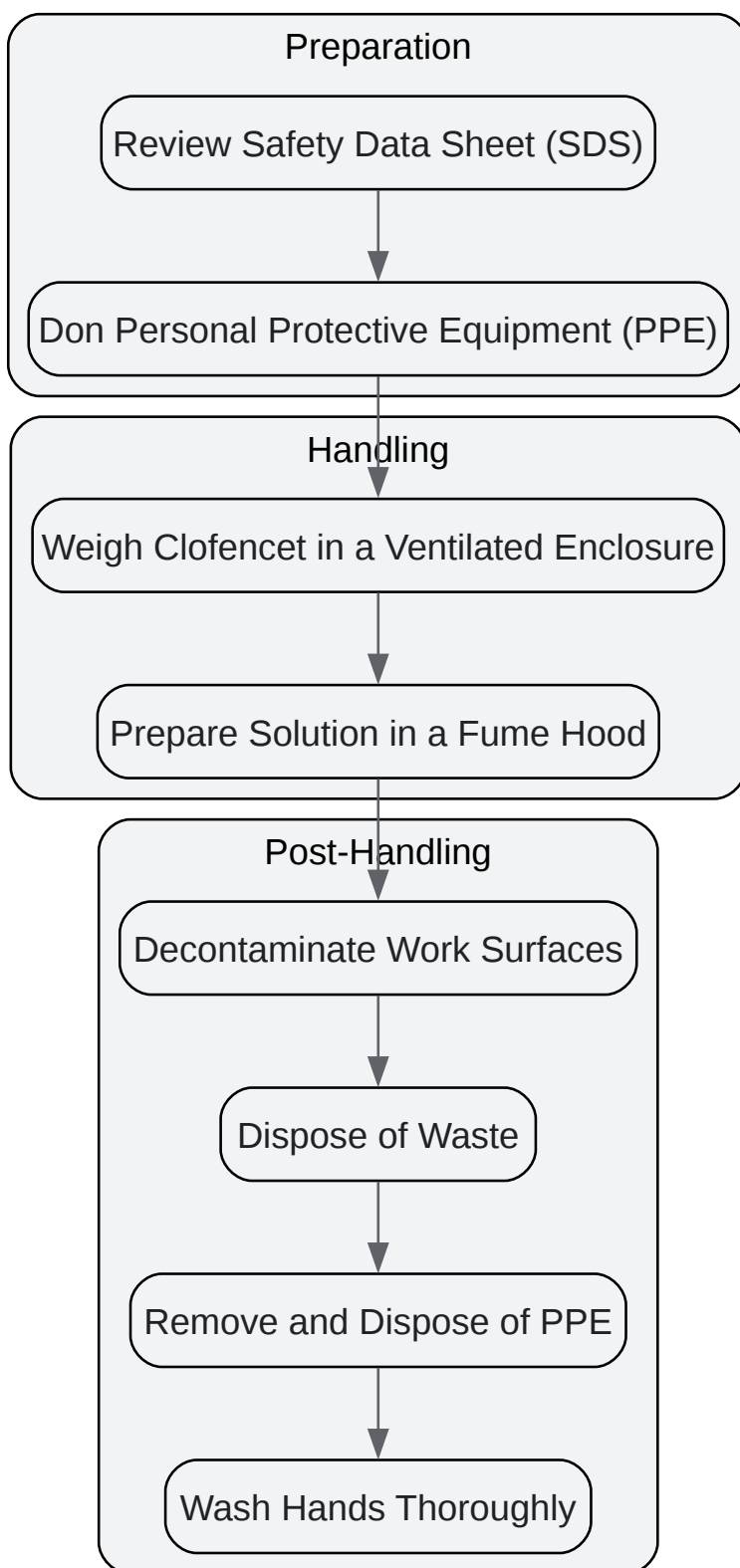
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Use only outdoors or in a well-ventilated area.
- Avoid contact with skin and eyes.

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Store locked up.
- For long-term storage of a stock solution, it is recommended to store at -80°C for up to 6 months or at -20°C for up to 1 month.

Experimental Workflow for Handling Clofencet

The following diagram outlines the standard procedure for safely handling **Clofencet** in a laboratory setting.



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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com